

An In-Depth Technical Guide to Metabromsalan: Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Metabromsalan*

CAS No.: *2577-72-2*

Cat. No.: *B1211906*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Metabromsalan (3,5-dibromosalicylanilide) is a halogenated salicylanilide that has garnered scientific interest due to its notable biological activities, including antimicrobial properties and its function as an uncoupler of oxidative phosphorylation. However, its clinical and commercial use has been significantly curtailed due to concerns regarding photosensitivity. This technical guide provides a comprehensive overview of **Metabromsalan**, detailing its chemical structure, physicochemical properties, synthesis, and analytical methodologies. Furthermore, it delves into its mechanisms of action, biological effects, and the regulatory landscape that has shaped its application. This document is intended to serve as a thorough resource for researchers and professionals in the fields of chemistry, pharmacology, and drug development.

Chemical Identity and Structure

Metabromsalan is chemically known as 3,5-dibromo-2-hydroxy-N-phenylbenzamide. Its structure is characterized by a salicylanilide core, which consists of a salicylic acid moiety

linked to an aniline molecule via an amide bond. The salicylic acid ring is substituted with two bromine atoms at positions 3 and 5.

Molecular Formula: $C_{13}H_9Br_2NO_2$ [\[1\]](#)

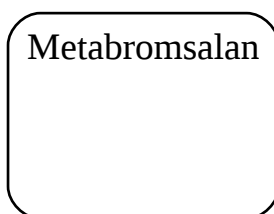
Molecular Weight: 371.02 g/mol [\[1\]](#)

CAS Registry Number: 2577-72-2 [\[1\]](#)

IUPAC Name: 3,5-dibromo-2-hydroxy-N-phenylbenzamide

Synonyms: 3,5-Dibromosalicylanilide, **Metabromsalan** [\[1\]](#)

Chemical Structure:



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Caption: Chemical structure of **Metabromsalan**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Source
Melting Point	137-138 °C	CAS Common Chemistry
Physical State	Solid	-
Solubility	Data not readily available in cited sources. Generally, salicylanilides have low aqueous solubility.	-
pKa	Data not readily available in a cited source. The phenolic hydroxyl group is weakly acidic.	-
LogP	Data not readily available in a cited source. The presence of bromine atoms and two aromatic rings suggests a high octanol-water partition coefficient.	-

Synthesis of Metabromsalan

The synthesis of **Metabromsalan** typically involves a two-step process: the bromination of salicylic acid followed by the amidation with aniline.

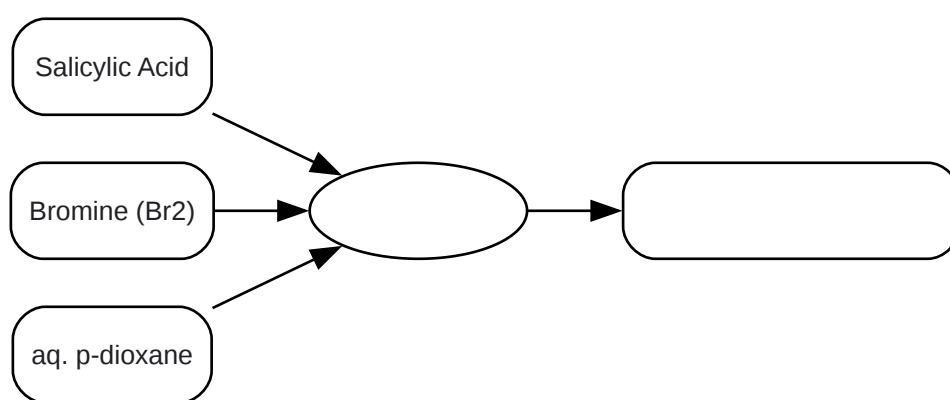
Step 1: Synthesis of 3,5-Dibromosalicylic Acid

The key intermediate, 3,5-dibromosalicylic acid, is synthesized by the bromination of salicylic acid. A known method involves reacting salicylic acid with bromine in a suitable solvent. One patented process describes the use of aqueous p-dioxane as the reaction medium, which provides high-quality 3,5-dibromosalicylic acid with good yields[2].

Experimental Protocol: Synthesis of 3,5-Dibromosalicylic Acid[2]

- Prepare a slurry of salicylic acid in 50% aqueous p-dioxane.

- Stir the mixture at room temperature and begin the dropwise addition of liquid bromine.
- The reaction is exothermic, and the temperature will rise. Maintain the reaction temperature, with most of the reaction occurring between 60-84°C.
- After the addition of bromine is complete, heat the mixture at reflux temperature for approximately 30 minutes.
- Cool the reaction mixture and work up to isolate the white crystalline product of 3,5-dibromosalicylic acid.



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Caption: Synthesis of 3,5-Dibromosalicylic Acid.

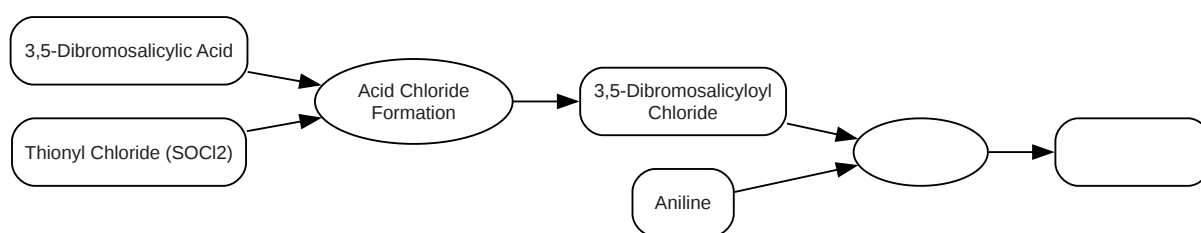
Step 2: Amidation to form Metabromsalan

The second step involves the conversion of 3,5-dibromosalicylic acid to its anilide, **Metabromsalan**. This is a standard amidation reaction, which can be achieved by first converting the carboxylic acid to a more reactive species, such as an acid chloride, followed by reaction with aniline.

Generalized Experimental Protocol: Synthesis of **Metabromsalan**

- Convert 3,5-dibromosalicylic acid to its acid chloride using a suitable chlorinating agent (e.g., thionyl chloride or oxalyl chloride).

- In a separate flask, dissolve aniline in an appropriate solvent containing a base to neutralize the HCl byproduct.
- Slowly add the 3,5-dibromosalicyloyl chloride to the aniline solution with stirring.
- Allow the reaction to proceed to completion.
- Isolate and purify the crude **Metabromsalan** product, typically by recrystallization.



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Caption: Synthesis of **Metabromsalan** from 3,5-Dibromosalicylic Acid.

Analytical Methods

The accurate quantification and identification of **Metabromsalan** in various matrices are crucial for research and quality control. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the most common analytical techniques employed.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the separation and quantification of non-volatile and thermally labile compounds like **Metabromsalan**. A reversed-phase HPLC method with UV detection is generally suitable.

Illustrative HPLC Method Parameters

- Column: C18, 5 µm particle size (e.g., 250 mm x 4.6 mm)

- Mobile Phase: A gradient of acetonitrile and water (with a possible acid modifier like formic acid for better peak shape).
- Flow Rate: 1.0 mL/min
- Detection: UV at a wavelength corresponding to the absorbance maximum of **Metabromsalan** (to be determined empirically).
- Injection Volume: 10-20 μ L
- Column Temperature: 25-30 $^{\circ}$ C

Sample Preparation for HPLC Analysis

- Accurately weigh the sample containing **Metabromsalan**.
- Dissolve the sample in a suitable solvent (e.g., acetonitrile or methanol).
- Use sonication if necessary to ensure complete dissolution.
- Filter the solution through a 0.45 μ m syringe filter before injection to remove any particulate matter.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and thermally stable compounds. For a compound like **Metabromsalan**, derivatization may be necessary to increase its volatility and thermal stability for GC analysis.

Illustrative GC-MS Method Parameters

- Derivatization: Silylation of the phenolic hydroxyl and amide proton with an agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) may be required.
- GC Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS, DB-5).
- Injector Temperature: 250-280 $^{\circ}$ C

- Oven Temperature Program: A temperature gradient starting from a lower temperature (e.g., 100 °C) and ramping up to a higher temperature (e.g., 300 °C) to ensure good separation.
- Carrier Gas: Helium at a constant flow rate.
- MS Detector: Electron ionization (EI) at 70 eV.
- Scan Range: A mass range suitable to detect the molecular ion and characteristic fragment ions of the derivatized **Metabromsalan**.

Sample Preparation for GC-MS Analysis[3][4]

- Extract **Metabromsalan** from the sample matrix using a suitable organic solvent.
- Evaporate the solvent to dryness under a stream of nitrogen.
- Add the derivatizing agent and a suitable solvent (e.g., pyridine or acetonitrile) to the dried residue.
- Heat the mixture at a specific temperature (e.g., 60-70 °C) for a defined period to complete the derivatization reaction.
- The resulting solution can then be injected into the GC-MS system.

Mechanism of Action and Biological Activities

Metabromsalan exhibits a range of biological activities, primarily stemming from its ability to disrupt cellular energy metabolism and its antimicrobial properties.

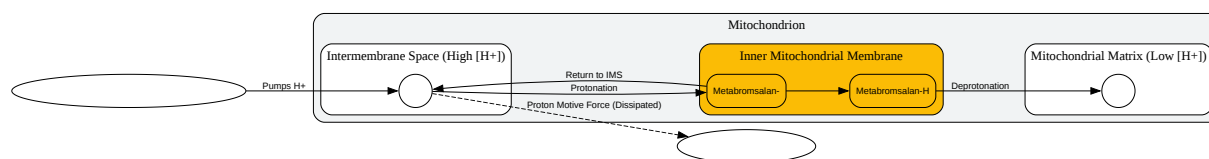
Uncoupling of Oxidative Phosphorylation

One of the most significant biological activities of **Metabromsalan** and other salicylanilides is their ability to act as uncouplers of oxidative phosphorylation in mitochondria[5][6][7][8][9].

Mechanism of Uncoupling

Uncouplers are lipophilic weak acids that can transport protons across the inner mitochondrial membrane, dissipating the proton gradient that is essential for ATP synthesis. The process can

be visualized as a cyclical transport of protons[6][9]. The uncoupler, in its protonated form, diffuses across the inner mitochondrial membrane into the matrix. In the higher pH of the matrix, it deprotonates. The resulting anion then diffuses back to the intermembrane space, where it picks up a proton and repeats the cycle. This effectively short-circuits the proton motive force, leading to an increase in the rate of electron transport and oxygen consumption, but a decrease in ATP synthesis. The energy that would have been used for ATP production is instead dissipated as heat.



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Caption: Mechanism of mitochondrial uncoupling by **Metabromsalan**.

Antimicrobial Activity

Metabromsalan and other halogenated salicylanilides have been recognized for their antimicrobial properties, exhibiting activity against a range of bacteria and fungi[10]. The exact mechanism of their antimicrobial action is not fully elucidated but is likely multifaceted, potentially involving the disruption of cell membranes and the inhibition of essential enzymatic processes, in addition to their uncoupling activity which would deplete cellular energy reserves.

Photosensitization and Phototoxicity

A major drawback of **Metabromsalan** and other halogenated salicylanilides is their potential to cause photosensitivity and phototoxic reactions upon exposure to ultraviolet (UV) light[11][12][13][14].

Mechanism of Photosensitization

The phototoxicity of these compounds is initiated by the absorption of UV radiation, which excites the molecule to a higher energy state[14][15]. This excited molecule can then follow several pathways that lead to cellular damage:

- **Formation of Reactive Oxygen Species (ROS):** The excited photosensitizer can transfer its energy to molecular oxygen, generating highly reactive singlet oxygen and other ROS. These species can then oxidize cellular components such as lipids, proteins, and nucleic acids, leading to cell damage and inflammation.
- **Free Radical Formation:** The excited molecule can also undergo photochemical reactions to form free radicals, which can directly damage cellular structures[14].
- **Covalent Binding:** The activated photosensitizer can form covalent bonds with biological macromolecules, altering their function and potentially triggering an immune response in the case of photoallergy.

The clinical manifestation of phototoxicity is often an exaggerated sunburn-like reaction, with erythema, edema, and in severe cases, blistering[12].

Regulatory Status and Safety Considerations

The use of **Metabromsalan** in consumer products, particularly in drugs and cosmetics, has been significantly restricted due to its photosensitizing potential.

In the United States, the Food and Drug Administration (FDA) has classified certain halogenated salicylanilides, including **Metabromsalan** (3, 5-dibromosalicylanilide), as new drugs[16][17][18][19][20]. This means that an approved new drug application is required for their marketing[16][19]. Specifically, under 21 CFR 310.502, these compounds are listed as ingredients in drug products that are accorded new drug status, reflecting the agency's concerns about their safety and effectiveness[16][17][18][19][20].

The European Medicines Agency (EMA) also has stringent regulations regarding the safety of ingredients in medicinal products, and substances with known significant adverse effects like photosensitivity are subject to rigorous evaluation and potential restrictions[21][22][23][24][25].

The primary safety concern with **Metabromsalan** is its ability to induce phototoxicity. Therefore, any research or handling of this compound should be conducted with appropriate safety precautions to avoid skin contact and exposure to UV light.

Conclusion

Metabromsalan is a compound with interesting biological activities, particularly as an uncoupler of oxidative phosphorylation and an antimicrobial agent. However, its significant potential to cause photosensitivity has led to its withdrawal from many applications and stringent regulatory oversight. For researchers, a thorough understanding of its chemical properties, synthesis, and mechanisms of action is essential for its safe handling and for exploring any potential future applications where its biological activities might be harnessed in a controlled and safe manner. This guide provides a foundational body of knowledge to support such endeavors.

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